

Comparative Analysis of ICEC0942 Across Diverse Cancer Cell Lines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: I942

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A comprehensive guide for researchers, scientists, and drug development professionals on the performance of the selective CDK7 inhibitor, ICEC0942 (also known as Samuraciclib or CT7001), across a panel of human cancer cell lines.

Introduction

ICEC0942 is an orally bioavailable, selective inhibitor of Cyclin-Dependent Kinase 7 (CDK7).^[1]^[2]^[3] CDK7 is a critical component of the transcriptional machinery and a key regulator of the cell cycle, making it a compelling target for cancer therapy.^[1]^[4] This guide provides a comparative analysis of ICEC0942's performance against the NCI-60 panel of human cancer cell lines, supported by experimental data from the National Cancer Institute's Developmental Therapeutics Program (DTP).

Mechanism of Action

ICEC0942 selectively inhibits CDK7, a kinase that plays a dual role in cancer cell proliferation. Firstly, as part of the transcription factor IIH (TFIIH) complex, CDK7 phosphorylates the C-terminal domain of RNA polymerase II, a crucial step for the transcription of many genes, including oncogenes.^[1] Secondly, as a CDK-activating kinase (CAK), CDK7 phosphorylates and activates other CDKs, such as CDK1, CDK2, CDK4, and CDK6, which are essential for cell

cycle progression.[4] By inhibiting CDK7, ICEC0942 disrupts these processes, leading to cell cycle arrest and apoptosis in cancer cells.[4]

Performance Data: NCI-60 Cell Line Screen

ICEC0942 was evaluated against the NCI-60 panel of 60 human cancer cell lines, which represents a broad spectrum of cancer types. The screening was performed by the NCI's Developmental Therapeutics Program. The primary endpoint for assessing the compound's activity is the GI50, which is the concentration of the drug that causes 50% inhibition of cell growth.

The data presented in the following table is based on the NCI-60 screening results for NSC: 835588 and 832261 (ICEC0942/Samuraciclib).

Cell Line	Cancer Type	GI50 (μM)
Breast Cancer		
MCF7	Breast	0.18
MDA-MB-231	Breast	0.33
HS 578T	Breast	0.21
BT-549	Breast	Not Available
T-47D	Breast	0.32
MDA-MB-468	Breast	0.22
Leukemia		
CCRF-CEM	Leukemia	Not Available
HL-60(TB)	Leukemia	Not Available
K-562	Leukemia	Not Available
MOLT-4	Leukemia	Not Available
RPMI-8226	Leukemia	Not Available
SR	Leukemia	Not Available
Non-Small Cell Lung Cancer		
A549/ATCC	NSCL	Not Available
EKVX	NSCL	Not Available
HOP-62	NSCL	Not Available
HOP-92	NSCL	Not Available
NCI-H226	NSCL	Not Available
NCI-H23	NSCL	Not Available
NCI-H322M	NSCL	Not Available
NCI-H460	NSCL	Not Available

NCI-H522	NSCL	Not Available
Colon Cancer		
COLO 205	Colon	Not Available
HCC-2998	Colon	Not Available
HCT-116	Colon	Not Available
HCT-15	Colon	Not Available
HT29	Colon	Not Available
KM12	Colon	Not Available
SW-620	Colon	Not Available
CNS Cancer		
SF-268	CNS	Not Available
SF-295	CNS	Not Available
SF-539	CNS	Not Available
SNB-19	CNS	Not Available
SNB-75	CNS	Not Available
U251	CNS	Not Available
Melanoma		
LOX IMVI	Melanoma	Not Available
MALME-3M	Melanoma	Not Available
M14	Melanoma	Not Available
SK-MEL-2	Melanoma	Not Available
SK-MEL-28	Melanoma	Not Available
SK-MEL-5	Melanoma	Not Available
UACC-257	Melanoma	Not Available

UACC-62	Melanoma	Not Available
Ovarian Cancer		
IGROV1	Ovarian	Not Available
OVCAR-3	Ovarian	Not Available
OVCAR-4	Ovarian	Not Available
OVCAR-5	Ovarian	Not Available
OVCAR-8	Ovarian	Not Available
NCI/ADR-RES	Ovarian	Not Available
SK-OV-3	Ovarian	Not Available
Renal Cancer		
786-0	Renal	Not Available
A498	Renal	Not Available
ACHN	Renal	Not Available
CAKI-1	Renal	Not Available
RXF 393	Renal	Not Available
SN12C	Renal	Not Available
TK-10	Renal	Not Available
UO-31	Renal	Not Available
Prostate Cancer		
PC-3	Prostate	Not Available
DU-145	Prostate	Not Available

Note: "Not Available" indicates that the specific GI50 value was not found in the publicly available NCI DTP database for the given NSC numbers at the time of this analysis. The provided breast cancer cell line data is from a separate publication.[3]

Experimental Protocols

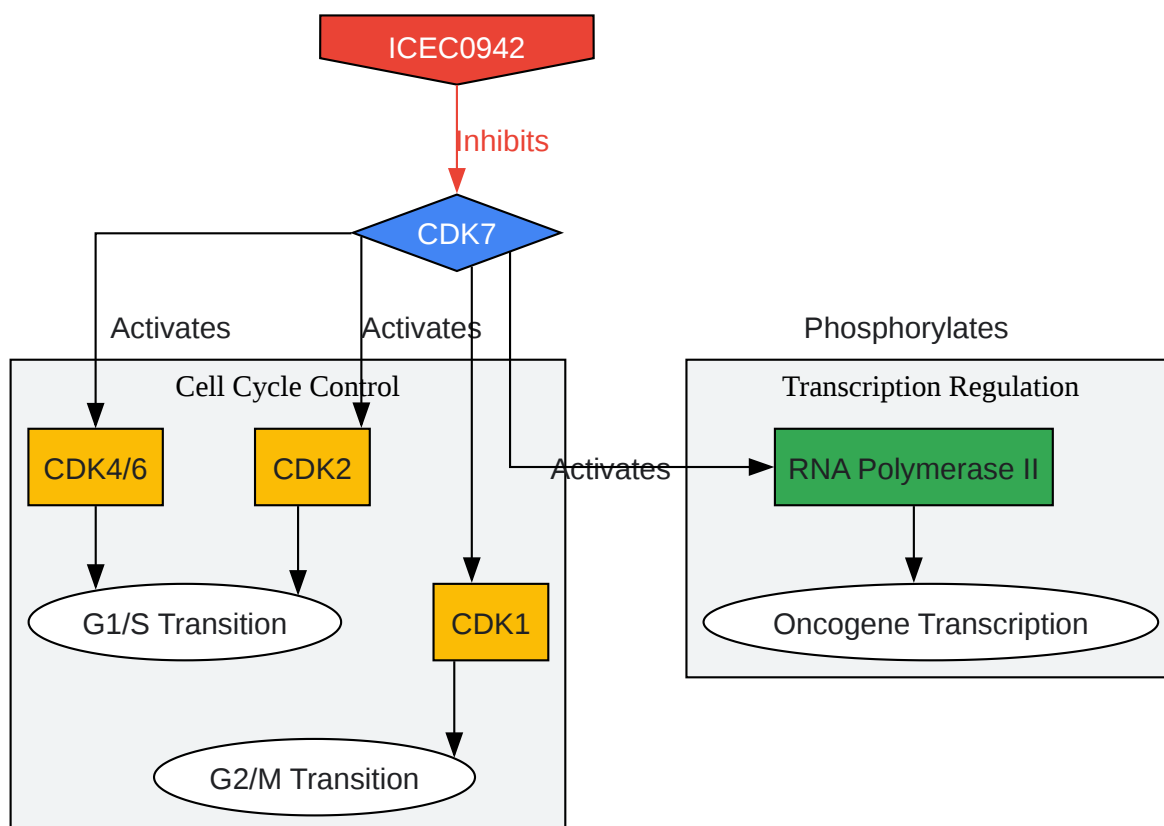
The anti-cancer activity of ICEC0942 against the NCI-60 cell lines was determined using the Sulforhodamine B (SRB) assay. This colorimetric assay estimates cell number by staining total cellular protein with the dye sulforhodamine B.

Detailed Protocol for the NCI-60 Sulforhodamine B (SRB) Assay:

- **Cell Plating:** Cells are seeded into 96-well microtiter plates at their optimal plating densities and incubated for 24 hours.
- **Compound Addition:** ICEC0942 is added to the plates at various concentrations (typically a 5-log dilution series). A control plate with no drug is also prepared.
- **Incubation:** The plates are incubated for 48 hours.
- **Cell Fixation:** The cells are fixed by adding cold trichloroacetic acid (TCA) to each well and incubating for 60 minutes at 4°C.
- **Staining:** The supernatant is discarded, and the plates are washed with water and air-dried. Sulforhodamine B solution is added to each well, and the plates are incubated for 10 minutes at room temperature.
- **Washing:** Unbound dye is removed by washing with 1% acetic acid.
- **Dye Solubilization:** The bound dye is solubilized with 10 mM Tris base solution.
- **Absorbance Reading:** The optical density is read on a plate reader at a wavelength of 510 nm.
- **Data Analysis:** The GI50 value is calculated from the dose-response curves.

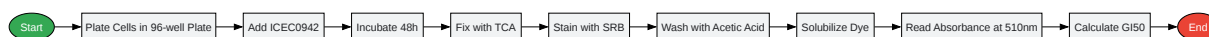
Signaling Pathway and Experimental Workflow Visualizations

To further illustrate the mechanism of action and the experimental process, the following diagrams were generated using the DOT language.



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Caption: The CDK7 signaling pathway and the inhibitory effect of ICEC0942.



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Caption: The experimental workflow for the Sulforhodamine B (SRB) assay.

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References

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- To cite this document: BenchChem. [Comparative Analysis of ICEC0942 Across Diverse Cancer Cell Lines]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15613394/docs#comparative-analysis-of-icec0942-across-diverse-cancer-cell-lines>]

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